

An In-depth Technical Guide to the Chemical Properties of Megestrol Acetate-d3

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Compound of Interest

Compound Name: Megestrol Acetate-d3

Cat. No.: B562927

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Megestrol Acetate-d3**, a deuterated analog of Megestrol Acetate. This stable isotope-labeled compound is crucial as an internal standard for the precise quantification of Megestrol Acetate in biological samples, particularly in pharmacokinetic and therapeutic drug monitoring studies. [1][2] This document collates key chemical data, details analytical methodologies, and illustrates relevant biological and experimental pathways.

Core Chemical and Physical Properties

Megestrol Acetate-d3 is a synthetic progestin and a derivative of progesterone, labeled with three deuterium atoms on the methyl group at the C6 position. [3][4] This isotopic labeling results in a higher molecular weight compared to its non-deuterated counterpart, which is essential for its use in mass spectrometry-based analytical methods. [1]

The properties of **Megestrol Acetate-d3** are presented below in comparison with unlabeled Megestrol Acetate.

Property	Megestrol Acetate-d3	Megestrol Acetate
IUPAC Name	[(8R,9S,10R,13S,14S,17R)-17-acetyl-10,13-dimethyl-3-oxo-6-(trideuteriomethyl)-2,8,9,11,12,14,15,16-octahydro-1H-cyclopenta[a]phenanthren-17-yl] acetate[3][5]	[(8R,9S,10R,13S,14S,17R)-17-acetyl-6,10,13-trimethyl-3-oxo-2,8,9,11,12,14,15,16-octahydro-1H-cyclopenta[a]phenanthren-17-yl] acetate[6]
Molecular Formula	C ₂₄ H ₂₉ D ₃ O ₄ [4][7]	C ₂₄ H ₃₂ O ₄ [6][8]
Molecular Weight	387.53 g/mol [3][4][7]	384.51 g/mol [8][9]
Exact Mass	387.2489 Da[3]	384.23005950 Da[6]
CAS Number	162462-72-8[3][4][5]	595-33-5[6][8]
Appearance	Pale Yellow to Pale Green Solid	White to creamy white, crystalline powder[9]
Solubility	Data not available	Practically insoluble in water (2 µg/mL at 37°C); soluble in acetone; sparingly soluble in alcohol.[6][8][9]
Melting Point	Data not available	218.0-220.0 °C[6]
Storage	2-8°C Refrigerator	N/A
Synonyms	Ovarid-d3, MGA-d3, Megestrol acetate 6-methyl-d3[3][5]	Megace, Ovarid, Megestat, Niagestin[6][10]

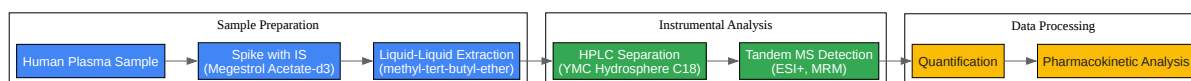
Experimental Protocols

The accurate characterization and quantification of Megestrol Acetate and its deuterated analog are critical for clinical and research applications. The following sections detail the methodologies employed for their analysis.

Quantification in Human Plasma via LC-MS/MS

A rapid and validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method has been developed for the determination of megestrol acetate in human plasma.[11]

- Sample Preparation: The protocol involves a one-step liquid-liquid extraction of plasma samples with methyl-tert-butyl-ether. Tolbutamide is typically used as the internal standard. [11]
- Chromatographic Separation:
 - Column: YMC Hydrosphere C18[11]
 - Mobile Phase: An isocratic mobile phase consisting of a 60:40 (v/v) mixture of 10 mM ammonium formate buffer (pH 5.0) and methanol is used.[11]
 - Flow Rate: 0.4 mL/min[11]
- Mass Spectrometric Detection:
 - Ionization: Electrospray Ionization (ESI) in positive ion mode.[11]
 - Monitoring Mode: Multiple Reaction Monitoring (MRM).[11]
 - Transitions: The specific transition monitored for megestrol acetate is m/z 385.5 $\rightarrow$ 267.1. [11]
- Validation: The method is validated for specificity, linearity (over a range of 1-2000 ng/mL), lower limit of quantitation (1 ng/mL), precision, accuracy, and stability.[11]



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LC-MS/MS workflow for Megestrol Acetate quantification.

Structural Characterization and Purity Analysis

Standard characterization of **Megestrol Acetate-d3** involves multiple spectroscopic techniques to confirm its structure and assess its purity.[\[12\]](#)

- Infrared (IR) Spectroscopy:
 - Instrument: Bruker IFS-55 FTIR[\[12\]](#)
 - Sampling: KBr-tablet technique[\[12\]](#)
- Mass Spectrometry (MS):
 - Instrument: Hewlett Packard 5989 A MS[\[12\]](#)
 - Inlet: Direct Inlet Probe (DIP)[\[12\]](#)
- Proton Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy:
 - Instrument: FT-NMR Jeol GSX (270 MHz)[\[12\]](#)
 - Solvent: Deuterated Chloroform (CDCl_3)[\[12\]](#)
- High-Performance Liquid Chromatography (HPLC) with UV detection:
 - Instrument: TSP spectrasystem UV2000[\[12\]](#)
 - Column: Lichrocart 125-4 HPLC cartridge[\[12\]](#)
 - Eluent: Methanol/water (70:30 v/v)[\[12\]](#)

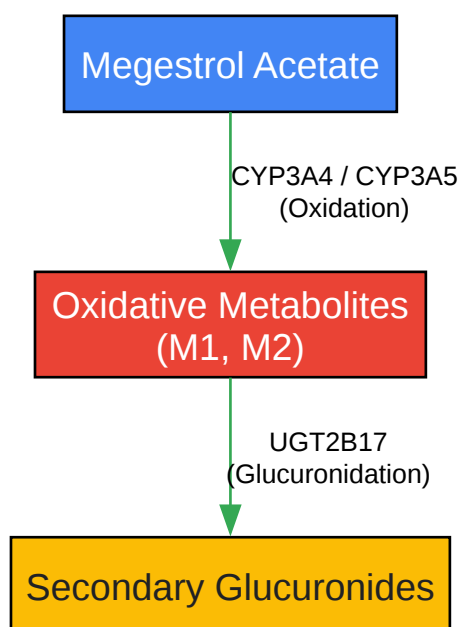
Biological Interactions and Metabolism

Megestrol Acetate acts as an agonist of the progesterone receptor.[\[10\]](#) Its metabolism is a key factor in its pharmacokinetic profile.

Metabolic Pathway

In vitro studies using human liver microsomes have identified the primary metabolic pathways for Megestrol Acetate.[13]

- **Oxidative Metabolism:** The initial and primary metabolic step is oxidation, primarily mediated by the cytochrome P450 enzymes CYP3A4 and, to a lesser extent, CYP3A5. This process results in the formation of two major alcohol metabolites, M1 (hydroxylation at the C-6 methyl group) and M2.[13]
- **Glucuronidation:** Following oxidation, the metabolites can undergo secondary metabolism through glucuronidation. UGT2B17 has been identified as a key enzyme in the formation of secondary glucuronides.[13]
- **Pharmacologic Activity:** The parent compound, Megestrol Acetate, demonstrates significant activity at the progesterone, androgen, and glucocorticoid receptors. However, its oxidative metabolites (M1 and M2) show significant activity only at the progesterone receptor, with no discernible effect at the androgen receptor.[13]



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Metabolic pathway of Megestrol Acetate.

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